

Personal protective equipment for handling 2-Methyl-4-(methylsulfanyl)aniline

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Compound of Interest

Compound Name: 2-Methyl-4-(methylsulfanyl)aniline

Cat. No.: B3056989

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Safe Handling Guide: 2-Methyl-4-(methylsulfanyl)aniline

This document provides essential safety protocols and logistical information for handling **2-Methyl-4-(methylsulfanyl)aniline** in a laboratory setting. The guidance is directed at researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Disclaimer: Specific safety data for **2-Methyl-4-(methylsulfanyl)aniline** is not readily available. The following guidance is based on the known hazards of structurally similar compounds, such as other aniline derivatives and organosulfur compounds.^{[1][2]} It is imperative to treat this chemical with a high degree of caution.

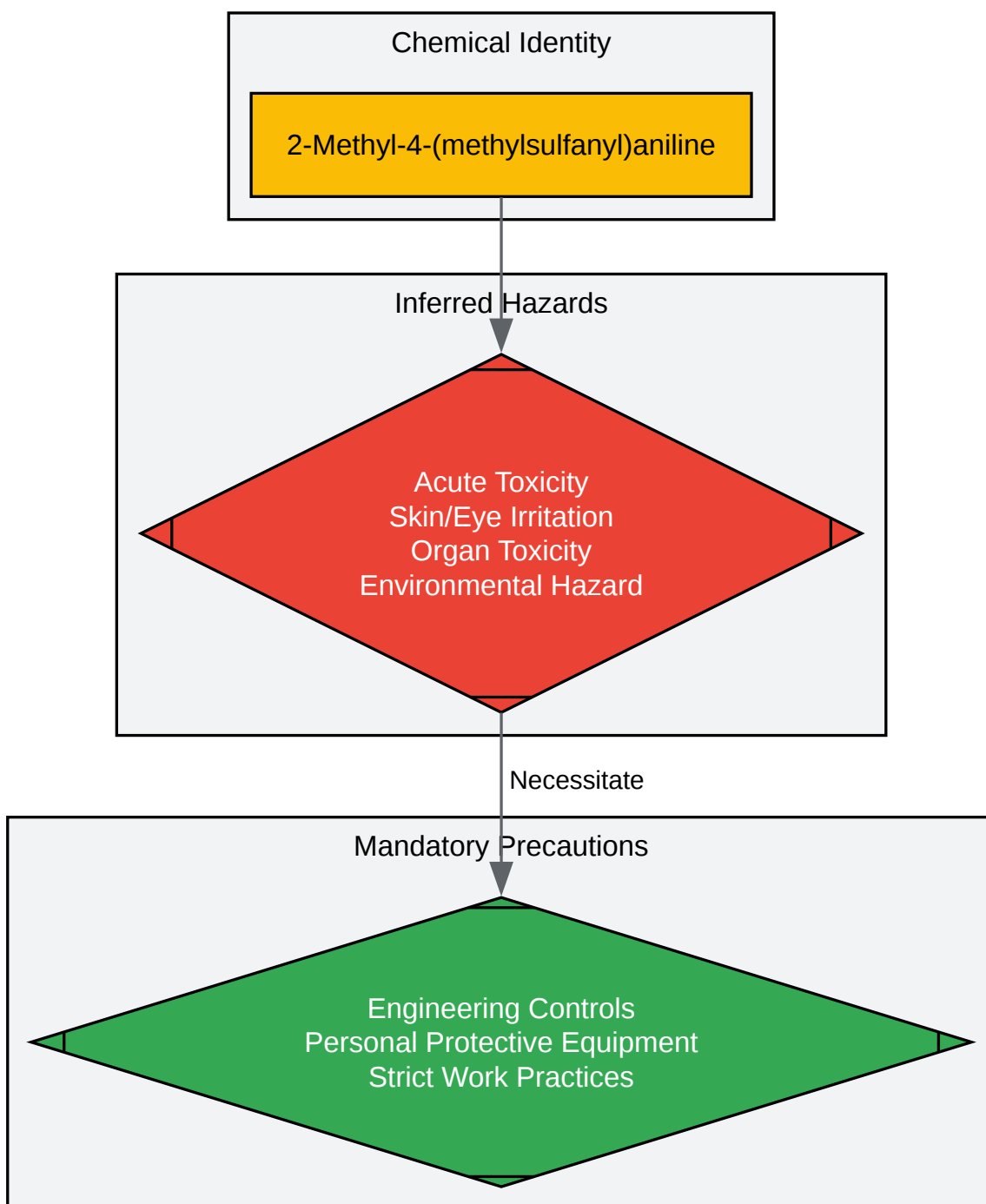
Hazard Identification and Summary

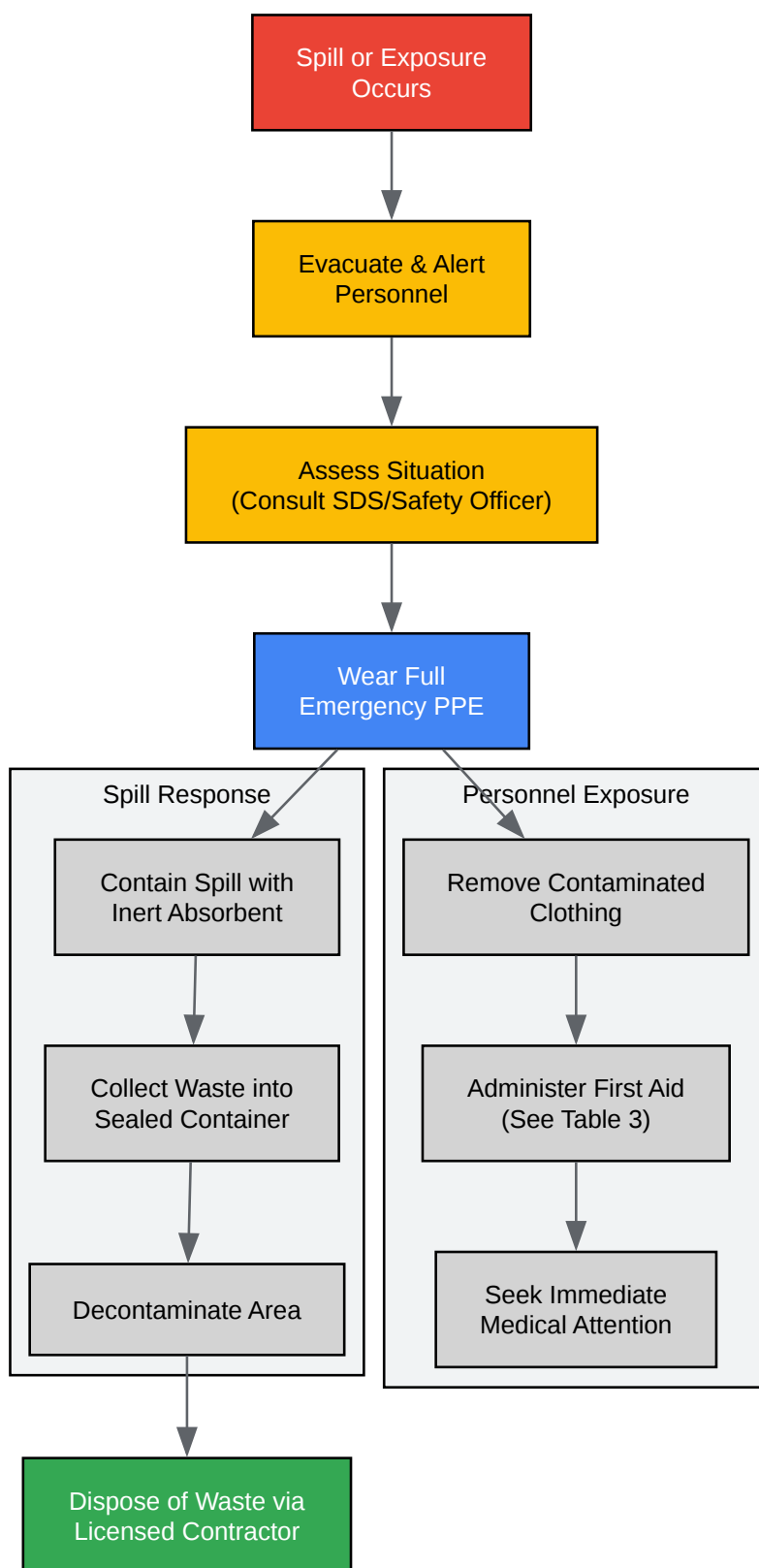
2-Methyl-4-(methylsulfanyl)aniline is an aromatic amine. Compounds in this class are often toxic and can be readily absorbed through the skin. Key potential hazards include acute toxicity if swallowed, inhaled, or in contact with skin; serious eye and skin irritation; and significant environmental toxicity.^{[1][3][4]}

Table 1: Summary of Potential Hazards

Hazard Class	Description	Primary Exposure Routes
Acute Toxicity	Potentially toxic if swallowed, in contact with skin, or inhaled.[1][3]	Oral, Dermal, Inhalation
Skin Corrosion/Irritation	Expected to cause skin irritation.[1][5][6][7] May cause allergic skin reactions.	Dermal
Eye Damage/Irritation	Likely causes serious eye irritation or damage.[1][5][7]	Ocular
Organ Toxicity	May cause damage to organs through prolonged or repeated exposure.[4]	All
Mutagenicity/Carcinogenicity	Some aniline derivatives are suspected of causing genetic defects or cancer.	All

| Environmental Hazard | Expected to be very toxic to aquatic life, potentially with long-lasting effects.[3][4] | Environmental Release |





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